

Proper Disposal Procedures for S 18986

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Compound of Interest

Compound Name:	S 18986
CAS No.:	175340-20-2
Cat. No.:	B1680379

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Disposal of **S 18986**

This document provides essential safety and logistical information for the proper disposal of **S 18986**, a positive allosteric modulator of the AMPA receptor. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Safety Data

S 18986, with the chemical formula $C_{10}H_{12}N_2O_2S$, is not classified as a hazardous substance or mixture according to available Safety Data Sheets (SDS).[1] However, standard laboratory chemical handling precautions should always be observed.

Property	Value	Reference
Chemical Name	(S)-2,3-dihydro-[2] [3]cyclopentano-1,2,4- benzothiadiazine-1,1-dioxide	[4]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂ S	[1][4]
Molecular Weight	224.28 g/mol	[1][4]
Appearance	White to light yellow solid powder	[5]
Hazard Classification	Not a hazardous substance or mixture	[1]
Storage	Store at -20°C	[2][3]
Solubility	Soluble to 50 mM in DMSO	[3]

Experimental Protocols: Disposal of S 18986

The following step-by-step procedure outlines the recommended protocol for the disposal of **S 18986**. This protocol is based on general best practices for non-hazardous chemical waste disposal. Always consult and adhere to your institution's specific waste disposal guidelines and all applicable federal, state, and local regulations.

Step 1: Personal Protective Equipment (PPE)

Before handling **S 18986** for disposal, ensure you are wearing appropriate PPE:

- Safety glasses or goggles
- Standard laboratory coat
- Chemical-resistant gloves (e.g., nitrile)

Step 2: Waste Segregation

- Solid Waste:

- Collect un-contaminated solid **S 18986** waste in a designated, clearly labeled, and sealed container. The label should include the chemical name ("**S 18986**") and indicate that it is non-hazardous.
- If the **S 18986** is contaminated with other materials, it must be disposed of according to the hazards of the contaminants.
- Liquid Waste (Solutions):
 - If **S 18986** is dissolved in a non-hazardous solvent (e.g., DMSO), collect the waste in a designated, sealed, and clearly labeled container. The label should list all components of the solution.
 - If **S 18986** is dissolved in a hazardous solvent, the entire solution must be treated as hazardous waste and disposed of according to your institution's hazardous waste procedures for that solvent.

Step 3: Container Management

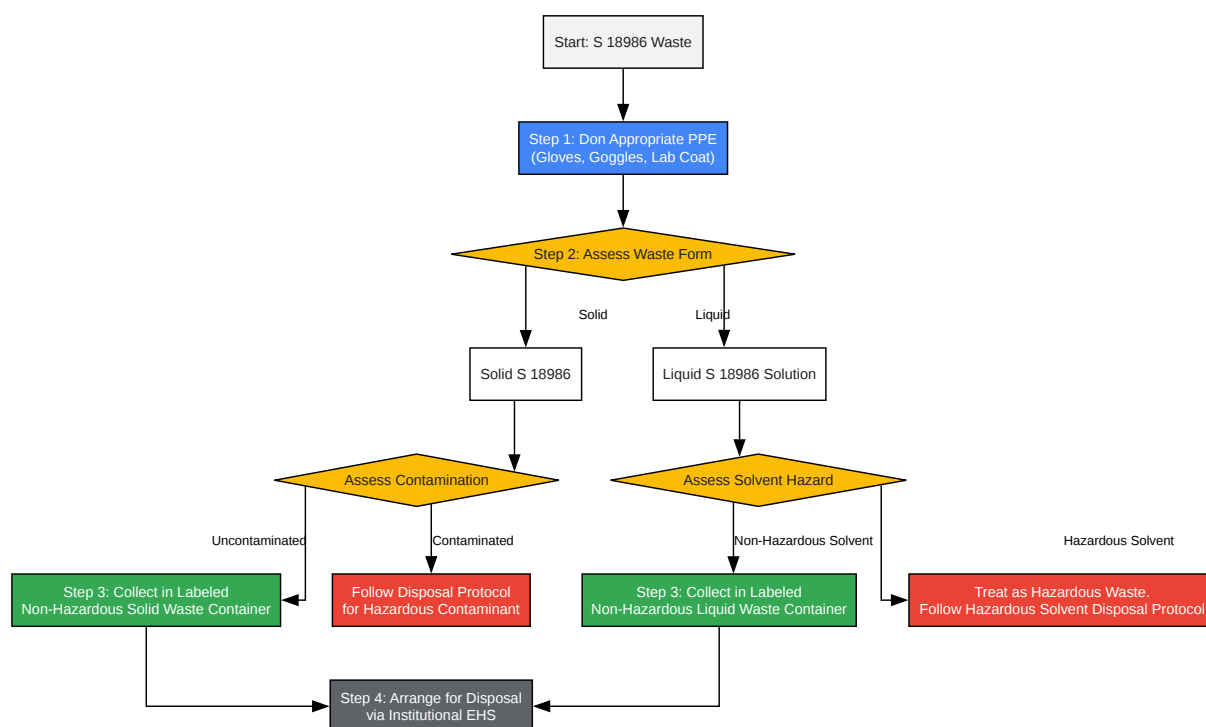
- Use containers that are compatible with the chemical waste.
- Keep waste containers securely closed except when adding waste.
- Store waste containers in a designated and well-ventilated secondary containment area to prevent spills.

Step 4: Final Disposal

- Arrange for the pickup and disposal of the non-hazardous chemical waste through your institution's environmental health and safety (EHS) office or equivalent department.
- Do not dispose of **S 18986**, in either solid or liquid form, down the drain or in the regular trash unless explicitly permitted by your institution's EHS guidelines.

Logical Workflow for S 18986 Disposal

The following diagram illustrates the decision-making process for the proper disposal of **S 18986**.



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Caption: Decision workflow for the proper disposal of **S 18986**.

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